

1-(1-Methyl-1H-indazol-3-yl)ethanone chemical properties

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Compound of Interest

Compound Name: 1-(1-Methyl-1H-indazol-3-yl)ethanone

Cat. No.: B1314035

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An In-depth Technical Guide on 1-(1-Methyl-1H-indazol-3-yl)ethanone

This technical guide provides a comprehensive overview of the known chemical properties, synthesis protocols, and potential biological relevance of **1-(1-Methyl-1H-indazol-3-yl)ethanone**. The information is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry.

Chemical Properties and Identifiers

1-(1-Methyl-1H-indazol-3-yl)ethanone is an organic compound featuring a methyl-substituted indazole ring linked to an ethanone group. The indazole scaffold is a key feature in many biologically active molecules, making its derivatives, such as this one, of significant interest in medicinal chemistry.^{[1][2]}

Quantitative Data Summary

The key chemical and physical properties of **1-(1-Methyl-1H-indazol-3-yl)ethanone** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	1-(1-methylindazol-3-yl)ethanone	[3]
CAS Number	69271-42-7	[4]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[3]
Molecular Weight	174.2 g/mol	[3]
Melting Point	86-88 °C	[5]
SMILES	<chem>CC(=O)C1=NN(C2=CC=CC=C21)C</chem>	[4]
InChI Key	OWDFLCBDWKYAHG-UHFFFAOYSA-N	[3]

Spectral Data

Detailed experimental spectral data such as ¹H NMR, ¹³C NMR, and mass spectrometry for **1-(1-Methyl-1H-indazol-3-yl)ethanone** are not available in the reviewed literature. Researchers are advised to perform their own analyses for characterization.

Safety and Hazard Information

Based on GHS classifications, this compound is associated with the following hazard statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

The corresponding GHS pictogram is the exclamation mark (GHS07).[3] Standard precautionary statements such as P261 (avoid breathing dust/fume/gas/mist/vapors/spray) and

P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing) are advised.[3]

Experimental Protocols

Synthesis of 1-(1-Methyl-1H-indazol-3-yl)ethanone

A detailed protocol for the synthesis of the title compound has been reported, starting from 1-methyl-1H-indazole-3-carboxylic acid.[5]

Reaction Scheme:

- Starting Material: 1-methyl-1H-indazole-3-carboxylic acid
- Reagent: Methyl lithium (MeLi) in ether
- Solvent: Dry Tetrahydrofuran (THF)
- Product: **1-(1-Methyl-1H-indazol-3-yl)ethanone**

Detailed Methodology:[5]

- A solution of 1-methyl-1H-indazole-3-carboxylic acid (1.77 g) in dry THF (60 ml) is prepared in a flask under a nitrogen atmosphere.
- The solution is cooled to -60 °C with stirring.
- Methyl lithium (1.58M solution in ether; 13.8 ml) is added dropwise to the cold solution.
- Stirring is continued while the reaction mixture is allowed to warm to 0 °C over a period of 2 hours.
- The reaction is quenched by adding a saturated ammonium chloride solution (50 ml).
- The organic and aqueous layers are separated.
- The aqueous layer is further extracted with dichloromethane (2 x 50 ml).

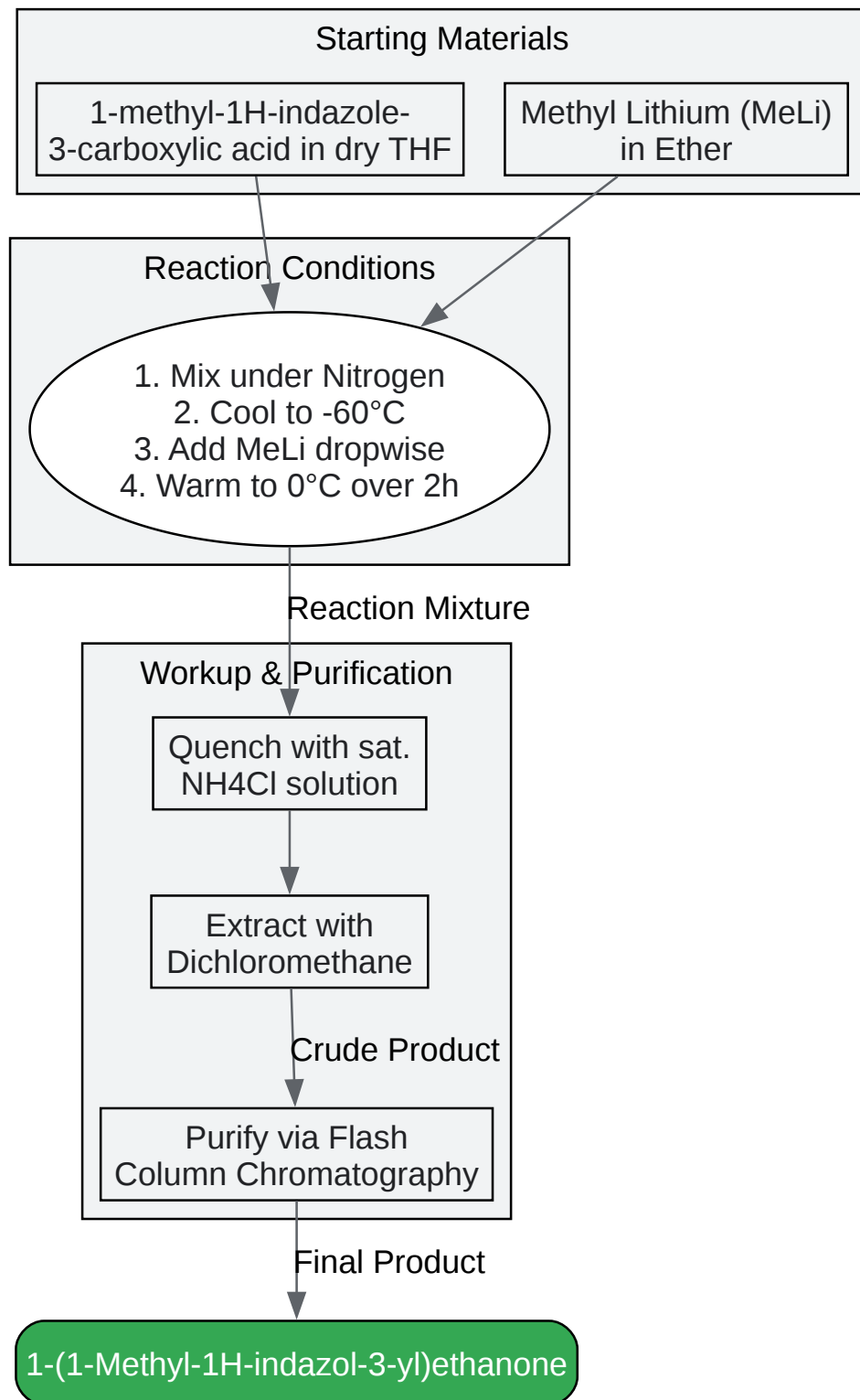
- The combined organic layers are washed with brine (2 x 50 ml), dried, and evaporated in vacuo.
- The resulting residual solid (1.8 g) is purified by Flash Column Chromatography (FCC) using System B (1:4) as the eluent to yield the final product (1.3 g).

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-(1-Methyl-1H-indazol-3-yl)ethanone**.

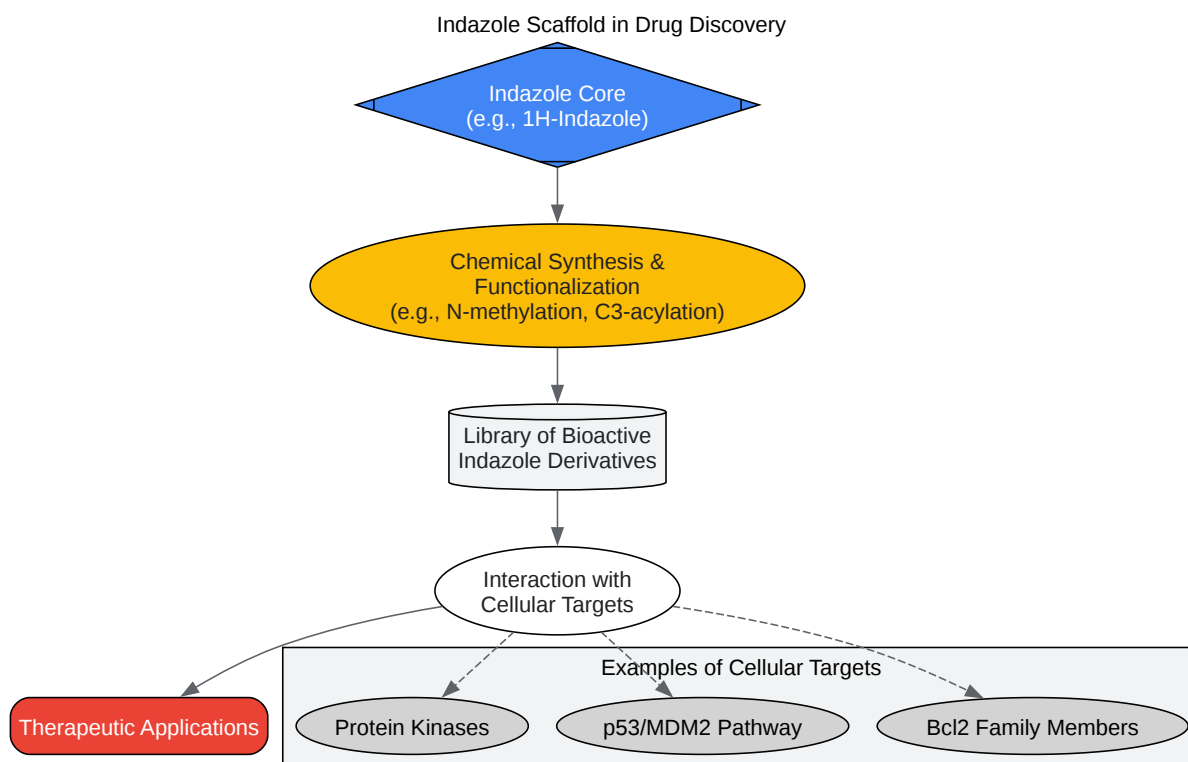
Synthesis Workflow for 1-(1-Methyl-1H-indazol-3-yl)ethanone

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Caption: A workflow diagram detailing the synthesis of the title compound.

Role in Medicinal Chemistry

Indazole derivatives are recognized for their wide range of biological activities, including anti-tumor, anti-inflammatory, and anti-bacterial properties.[1][2] The indazole core is a privileged scaffold in drug discovery. The diagram below illustrates the logical relationship from the core chemical structure to its potential therapeutic applications.



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Caption: Logical flow from the indazole core to therapeutic applications.

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